

# A Comprehensive Technical Guide to the Physical Properties of 2-Phenoxyethyl Acrylate

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## Compound of Interest

Compound Name: **2-Phenoxyethyl acrylate**

Cat. No.: **B1585007**

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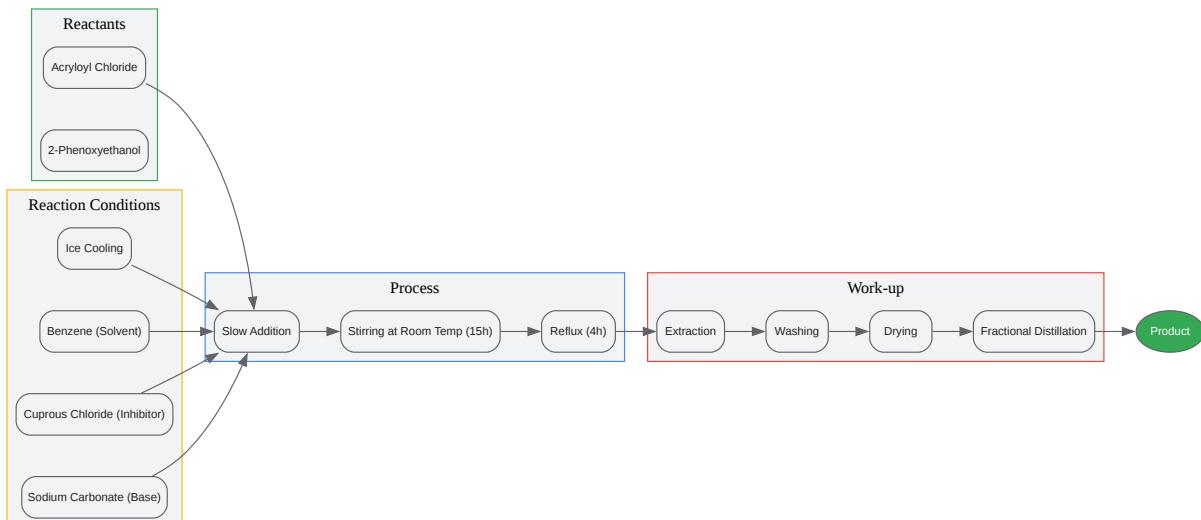
For Researchers, Scientists, and Drug Development Professionals

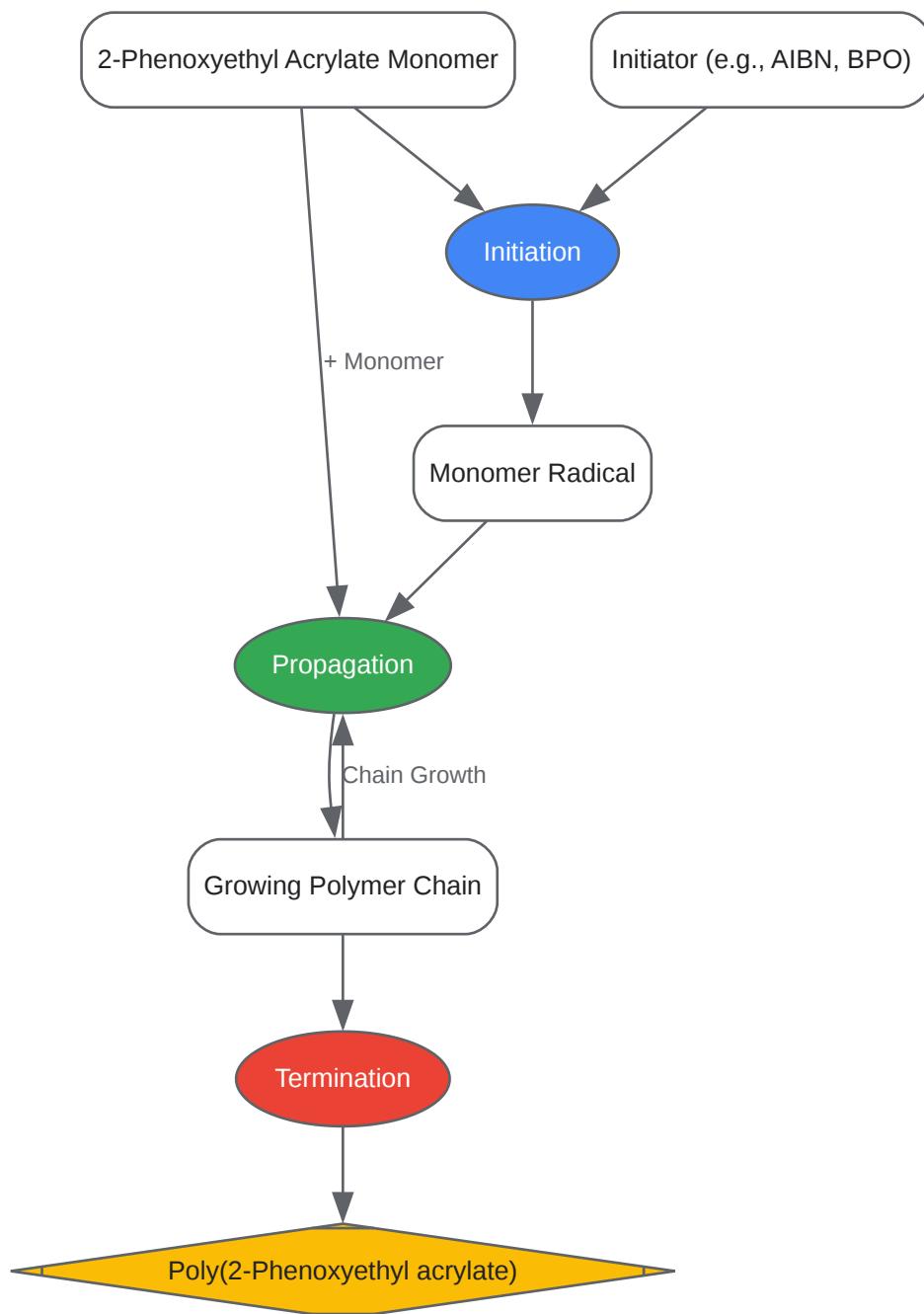
## Introduction

**2-Phenoxyethyl acrylate** (PEA) is a monofunctional aromatic acrylate monomer utilized in a variety of applications, notably in the formulation of polymers for drug delivery systems, biomedical devices, and specialty coatings. Its unique chemical structure, characterized by a flexible ether linkage and a rigid phenyl group, imparts a desirable balance of properties such as good adhesion, flexibility, and thermal stability to the resulting polymers.<sup>[1]</sup> This technical guide provides an in-depth overview of the core physical properties of **2-Phenoxyethyl acrylate**, complete with experimental methodologies and spectroscopic analysis, to support its application in research and development.

## Chemical Structure and Identification

The chemical structure of **2-Phenoxyethyl acrylate** is fundamental to understanding its physical and chemical behavior.





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## References

- 1.  $\beta$ -Phenoxyethyl acrylate [webbook.nist.gov]
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